

1-Octanol, 2-iodo- proper disposal procedures

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Compound of Interest

Compound Name: 1-Octanol, 2-iodo-
CAS No.: 119297-96-0
Cat. No.: B14304805

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Chemical Identification & Emergency Overview

Before initiating any disposal workflow, you must verify the chemical identity. The nomenclature "1-Octanol, 2-iodo-" refers to a specific halohydrin (an alcohol with a halogen substituent).

- Chemical Name: 2-Iodoctan-1-ol[1]
- CAS Number: 119297-96-0 (Note: Research quantities often lack extensive specific toxicological data; treat with maximum precaution).
- Molecular Formula:

[1][2][3][4]

- Key Functional Groups: Primary Alcohol (-OH), Secondary Alkyl Iodide (-I).

Operational Hazard Summary: This compound combines the lipophilicity of an octane chain with the reactivity of an alkyl iodide.

- High Toxicity Potential: Like its analogue 2-iodoethanol, this compound acts as an alkylating agent. It can alkylate DNA and proteins. Treat as fatal if absorbed through skin.

- Light Sensitivity: The C-I bond is weak (). Exposure to light causes homolytic cleavage, releasing free iodine () and radical species, turning the liquid brown/purple.
- Halogenated Waste: It must be segregated from non-halogenated solvents to avoid exorbitant disposal costs and regulatory violations.[5]

Hazard Profiling: The "Why" Behind the Protocol

Effective safety relies on understanding causality. We do not simply "bin" this chemical; we manage its specific instability.

Property	Hazard Implication	Operational Control
Alkylating Agent	Capable of modifying biological macromolecules (mutagenic/toxic).	Double Glove (Nitrile). Do not rely on latex. Use a fume hood.[6][7]
C-I Bond Instability	Decomposes in light/heat to release corrosive gas and HI (acid).	Store waste in Amber Glass or foil-wrapped containers. Keep cool.
Lipophilicity	Rapidly penetrates skin and cell membranes.	If spilled on skin, wash with soap/water immediately. Do not use ethanol (enhances absorption).
Halogen Content	Poisonous to incineration catalysts; requires high-temp combustion.	Strict Segregation. Never mix with acetone/ethanol waste streams.

Step-by-Step Disposal Protocol

Phase 1: Waste Segregation (The Golden Rule)

Directive: You must categorize this as "Halogenated Organic Waste." [8]

- DO NOT pour down the drain.[9]

- DO NOT mix with "General Organic Waste" (e.g., Acetone, Methanol, Hexane) unless the entire container is relabeled as Halogenated (which increases disposal cost by ~300%).
- DO NOT mix with strong oxidizers (Nitric acid, Peroxides) or strong bases (potential for violent elimination reactions).

Phase 2: Collection & Packaging

- Select Container: Use a dedicated HDPE (High-Density Polyethylene) carboy or an Amber Glass bottle.
 - Why? HDPE is resistant to iodinated solvents. Amber glass prevents photodecomposition.
- Labeling: Apply a hazardous waste label before adding the first drop.[\[10\]](#)
 - Text: "HAZARDOUS WASTE - HALOGENATED SOLVENT."[\[5\]](#)
 - Constituents: Write "2-Iodoctan-1-ol" clearly. If in solution, list the solvent (e.g., "Dichloromethane 90%, 2-Iodoctan-1-ol 10%").
 - Hazard Checkboxes: Check "Toxic" and "Irritant."

Phase 3: Operational Handling

- Transfer: Perform all waste transfers inside a certified chemical fume hood.
- Deactivation (Optional/Advanced):
 - Context: If you have small residual amounts (<5 mL) in glassware.
 - Method: Rinse glassware with a dilute solution of Sodium Thiosulfate ().
 - Mechanism:[\[8\]](#) Thiosulfate reduces any free iodine (, brown) back to iodide (, colorless), minimizing vapor hazards.

- Disposal: The rinse water must still be collected as hazardous aqueous waste if it contains significant organic contamination.

Phase 4: Storage & Pickup

- Cap Tightly: Iodinated compounds are heavy vapors. Loose caps lead to lab contamination.
- Secondary Containment: Place the waste bottle in a polyethylene tray to catch drips.
- Timeline: Do not store for >90 days (RCRA compliance standard).

Spill Response Logic

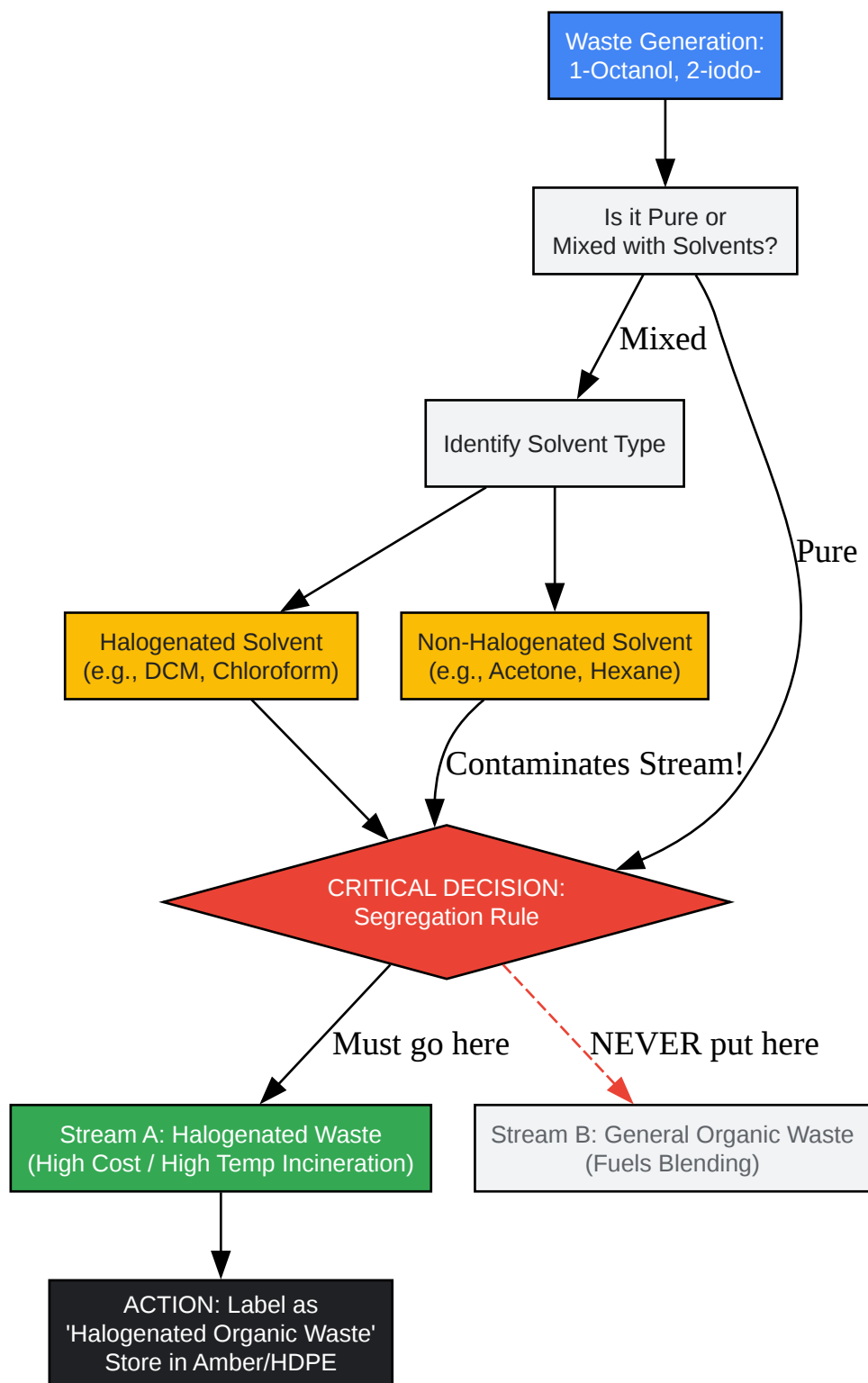
Scenario: You drop a 100mL bottle of 2-Iodoctan-1-ol on the floor.

- Evacuate & Ventilate: Clear the immediate area. Vapors are heavy and toxic.
- PPE Up: Nitrile gloves (double layer), lab coat, safety goggles. Respiratory protection (organic vapor cartridge) if ventilation is poor.
- Contain: Use vermiculite or chem-sorb pads to dike the spill.
 - Critical: Do not use paper towels as the primary absorbent if the substance is neat (concentrated); it creates a high surface area for evaporation.
- Neutralize (Iodine Release): If the spill turns brown/purple (releasing Iodine), sprinkle solid Sodium Thiosulfate or spray with a 10% thiosulfate solution to reduce vapors.
- Collect: Scoop absorbed material into a wide-mouth jar. Label as "Solid Debris with Halogenated Organics."
- Wash: Clean the surface with soap and water.^[9] Avoid organic solvents for cleaning the floor, as they may spread the contamination or enhance surface penetration.

Visualized Workflows

Figure 1: Waste Segregation Decision Tree

Caption: Logical flow for categorizing 2-Iodo-octan-1-ol waste to ensure regulatory compliance and safety.



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